

# Application of Aurein 1.2 in Antimicrobial Photodynamic Therapy: Application Notes and Protocols

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## Compound of Interest

Compound Name: Aurein 1.2

Cat. No.: B1578168

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## Introduction

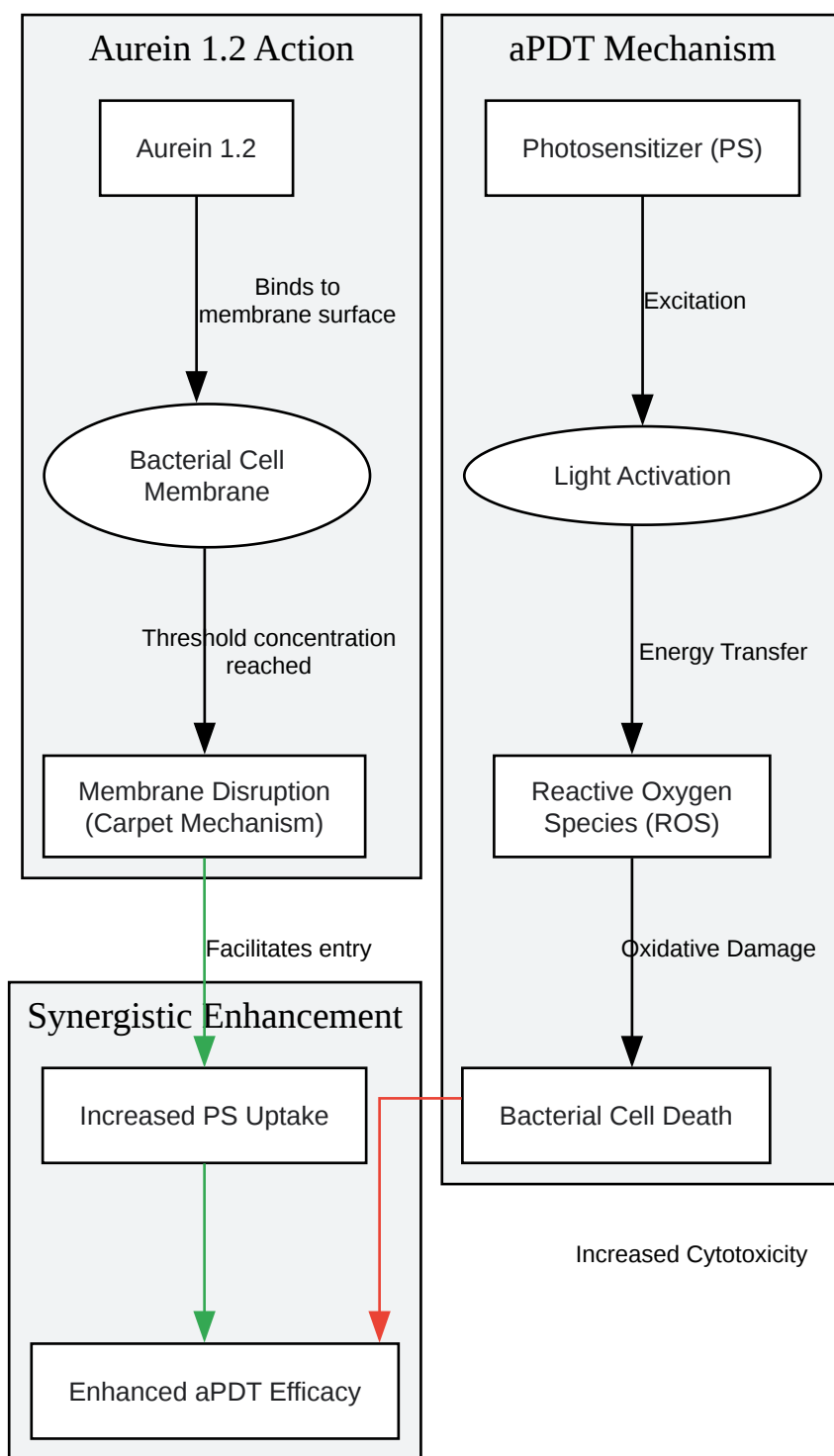
**Aurein 1.2** is a 13-amino acid antimicrobial peptide (AMP) originally isolated from the Australian bell frog, *Litoria aurea*.<sup>[1][2][3]</sup> It exhibits broad-spectrum antimicrobial and anticancer activities.<sup>[1][4]</sup> This document provides detailed application notes and protocols for the use of **Aurein 1.2** in antimicrobial photodynamic therapy (aPDT), a promising alternative to conventional antibiotics in an era of increasing antimicrobial resistance. aPDT involves the use of a photosensitizer (PS), which upon activation by light of a specific wavelength, generates reactive oxygen species (ROS) that are cytotoxic to target microorganisms.

The combination of **Aurein 1.2** with aPDT has been shown to enhance the antimicrobial effect, particularly against resilient pathogens like *Enterococcus faecalis* and even vancomycin-resistant *Enterococcus faecium*. This synergistic effect is photosensitizer-dependent and is believed to arise from increased cellular uptake of the photosensitizer facilitated by the membrane-disrupting properties of **Aurein 1.2**.

## Mechanism of Action: Aurein 1.2 and aPDT Synergy

**Aurein 1.2** is a cationic, amphipathic peptide that primarily targets the cell membrane of microorganisms. It is believed to act via a "carpet" mechanism, where the peptide accumulates

on the surface of the membrane and, upon reaching a threshold concentration, disrupts the lipid bilayer, leading to cell lysis. This membrane permeabilizing action is thought to facilitate the entry of photosensitizer molecules into the bacterial cell, thereby enhancing the efficacy of aPDT. The synergistic mechanism is dependent on the specific photosensitizer used, with studies showing enhanced activity with methylene blue and chlorin-e6, but not with curcumin.



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Caption: Synergistic mechanism of **Aurein 1.2** and aPDT.

## Quantitative Data

The following tables summarize the quantitative data from studies investigating the combined effect of **Aurein 1.2** and various photosensitizers in aPDT against *Enterococcus faecalis*.

Table 1: Minimal Bactericidal Concentration (MBC) of **Aurein 1.2**

Microorganism	Incubation Time (minutes)	MBC (μM)
Enterococcus faecalis	5	22
Data from a study determining the MBC of Aurein 1.2 against E. faecalis.		

Table 2: Efficacy of Combined **Aurein 1.2** and aPDT against *Enterococcus faecalis*

Photosensitizer	PS Concentration (μM)	Light Dose (J/cm <sup>2</sup> )	Aurein 1.2 Concentration (μM)	Log10 Reduction in CFU/mL
Methylene Blue	156	25	0	~1.5
Methylene Blue	156	25	16	~4.5 (Complete elimination)
Chlorin-e6	84	12.5	0	~1.0
Chlorin-e6	84	12.5	16	~4.5 (Complete elimination)
Curcumin	17, 34, 68	12.5	16	No significant enhancement

This table presents the synergistic antimicrobial effect of combining Aurein 1.2 with different photosensitizers. Note the significant increase in bacterial reduction with methylene blue and chlorin-e6.

## Experimental Protocols

### Protocol 1: Determination of Minimal Bactericidal Concentration (MBC) of Aurein 1.2

This protocol is used to determine the lowest concentration of **Aurein 1.2** that results in a 99.9% reduction in the initial bacterial inoculum.

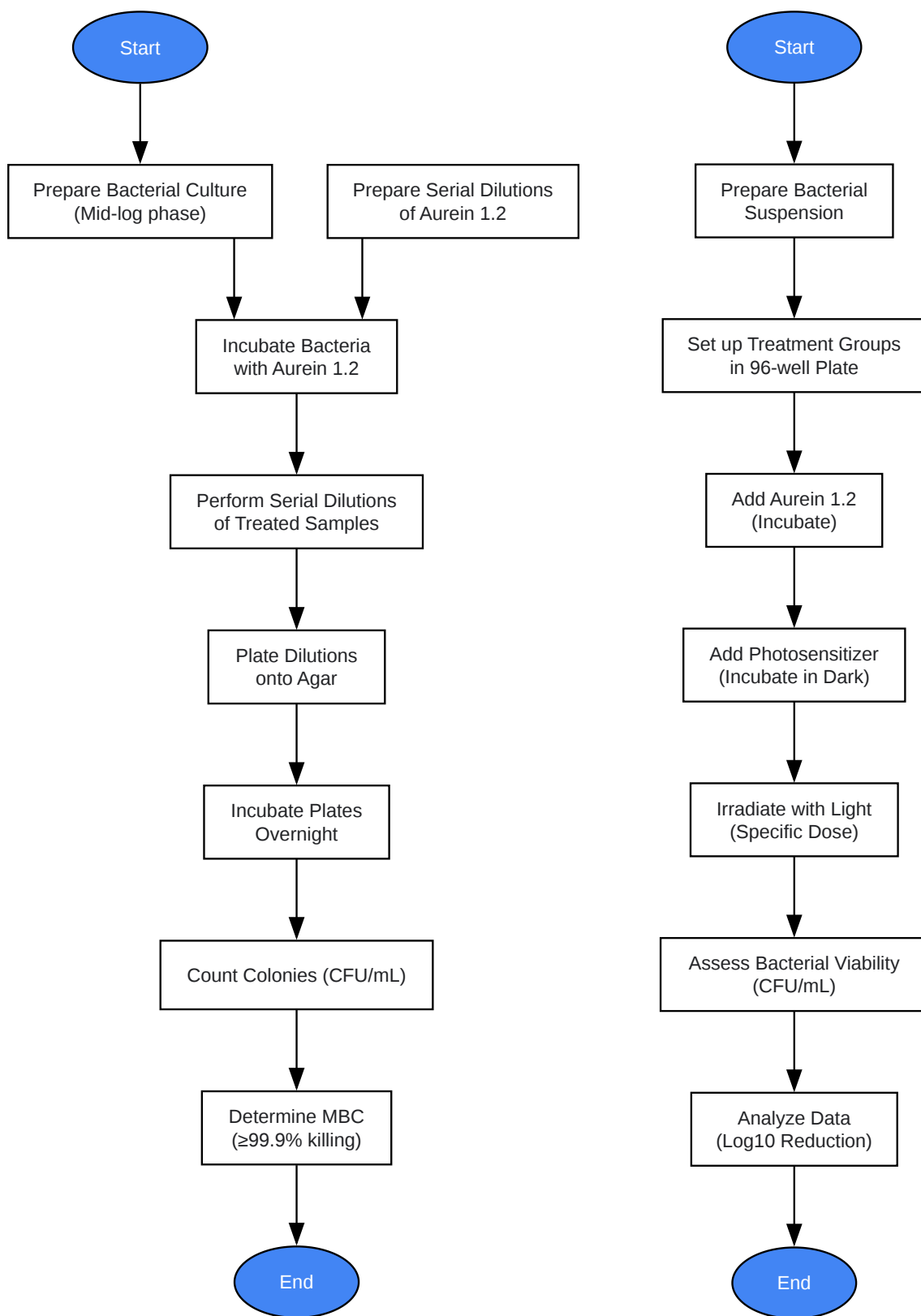
Materials:

- **Aurein 1.2** peptide
- Bacterial strain of interest (e.g., *Enterococcus faecalis*)
- Appropriate bacterial growth medium (e.g., Tryptic Soy Broth)
- Phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Spectrophotometer
- Microplate reader
- Agar plates

Procedure:

- Bacterial Culture Preparation:
  - Inoculate a single colony of the test bacterium into 5 mL of growth medium and incubate overnight at 37°C with shaking.
  - The next day, dilute the overnight culture in fresh medium and grow to the mid-logarithmic phase ( $OD_{600} \approx 0.4-0.6$ ).
  - Harvest the bacterial cells by centrifugation, wash twice with PBS, and resuspend in PBS to a final concentration of approximately  $10^8$  CFU/mL.
- Peptide Treatment:
  - Prepare a serial dilution of **Aurein 1.2** in sterile water or PBS.

- In sterile microcentrifuge tubes, add 50  $\mu$ L of the bacterial suspension to 50  $\mu$ L of the various **Aurein 1.2** dilutions. The final bacterial concentration will be approximately  $5 \times 10^7$  CFU/mL.
- Include a positive control (bacteria with no peptide) and a negative control (medium only).
- Incubate the tubes for a predetermined time (e.g., 5 minutes to 2 hours) at 37°C.
- Viability Assessment:
  - After incubation, perform a 10-fold serial dilution of each sample in PBS.
  - Plate 100  $\mu$ L of the appropriate dilutions onto agar plates.
  - Incubate the plates overnight at 37°C.
  - Count the number of colonies on the plates and calculate the CFU/mL.
  - The MBC is the lowest concentration of **Aurein 1.2** that shows a  $\geq 3$ -log<sub>10</sub> reduction in CFU/mL compared to the initial inoculum.



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## References

- 1. mdpi.com [mdpi.com]
- 2. Antimicrobial Photodynamic therapy enhanced by the peptide aurein 1.2 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Novel Strategy for the Design of Aurein 1.2 Analogs with Enhanced Bioactivities by Conjunction of Cell-Penetrating Regions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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